Synthesis of Desmethoxy Iopromide for Research Applications: A Detailed Technical Guide

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Compound of Interest

Compound Name:	*Desmethoxy Iopromide*
CAS No.:	*76350-28-2*
Cat. No.:	*B602077*

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Introduction: The Significance of **Desmethoxy Iopromide** in Radiocontrast Agent Research

Iopromide is a widely utilized non-ionic, low-osmolar iodinated contrast agent in diagnostic imaging.[1] Its safety and efficacy are well-established; however, the study of its impurities and degradation products is crucial for ensuring patient safety and optimizing manufacturing processes. **Desmethoxy Iopromide**, a key impurity, lacks the methoxy group of the parent compound, which can influence its physicochemical properties such as hydrophilicity and biocompatibility. The availability of pure **Desmethoxy Iopromide** as a reference standard is therefore essential for the development of robust analytical methods for quality control in the production of Iopromide. This document provides a comprehensive guide to the laboratory-scale synthesis of **Desmethoxy Iopromide**, intended for researchers, scientists, and professionals in drug development.

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Synthetic Strategy: A Two-Step Approach to Desmethoxy Iopromide

The synthesis of **Desmethoxy Iopromide** is achieved through a two-step process starting from the key intermediate, 5-amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide. This precursor is a common intermediate in the synthesis of various iodinated contrast agents.[2][3] The synthetic route involves the acylation of the aromatic amine with acetoxyacetyl chloride, followed by the hydrolysis of the resulting acetate ester to yield the desired hydroxyl group. This method is advantageous as it utilizes a readily available starting material and employs straightforward reaction conditions, making it suitable for laboratory-scale preparation. A research article has described a similar synthesis of N,N'-bis(2,3-dihydroxypropyl)-5-hydroxyacetamido-2,4,6-triiodoisophthalamide, which is chemically identical to **Desmethoxy Iopromide**.[4]

Chemical Structures

Compound	Structure
Iopromide	[5]
Desmethoxy Iopromide	[6]

Experimental Protocols

Part 1: Synthesis of 5-Acetoxyacetamido-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide (Intermediate)

This step involves the acylation of the primary amino group of the starting material with acetoxyacetyl chloride. The use of a non-protic solvent like N,N-dimethylacetamide (DMAc) is crucial to prevent side reactions with the acyl chloride.

Materials and Reagents:

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Reagent	CAS Number	Molecular Weight (g/mol)	Quantity
5-amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide	76801-93-9	705.03	10 g
Acetoxyacetyl chloride	13831-31-7	136.53	2.1 g
N,N-Dimethylacetamide (DMAc)	127-19-5	87.12	100 mL

Procedure:

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 10 g of 5-amino-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide in 100 mL of anhydrous N,N-dimethylacetamide.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add 2.1 g of acetoxyacetyl chloride dropwise to the cooled solution over a period of 30 minutes, ensuring the temperature remains below 10 °C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) using a suitable mobile phase (e.g., dichloromethane:methanol 9:1 v/v).
- Once the reaction is complete, the reaction mixture containing the intermediate is used directly in the next step without isolation.

Part 2: Synthesis of **Desmethoxy Iopromide** (N,N'-bis(2,3-dihydroxypropyl)-5-hydroxyacetamido-2,4,6-triiodoisophthalamide)

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This final step involves the hydrolysis of the acetate group of the intermediate under basic conditions to yield the target compound, **Desmethoxy Iopromide**.

Materials and Reagents:

Reagent	CAS Number	Molecular Weight (g/mol)	Quantity
Reaction mixture from Part 1	-	-	-
Sodium hydroxide	1310-73-2	40.00	2 M aqueous solution
Hydrochloric acid	7647-01-0	36.46	1 M aqueous solution
Deionized water	-	18.02	As needed
Methanol	67-56-1	32.04	As needed for purification

Procedure:

- To the reaction mixture from Part 1, slowly add 2 M aqueous sodium hydroxide solution while stirring, until the pH of the mixture reaches 12-13.
- Stir the mixture at room temperature for 2-3 hours to ensure complete hydrolysis of the acetate group. Monitor the hydrolysis by TLC.
- After completion of the reaction, carefully neutralize the mixture to pH 7 with 1 M aqueous hydrochloric acid.
- Pour the neutralized solution into a large beaker containing 500 mL of cold deionized water to precipitate the crude product.
- Stir the suspension for 30 minutes, then collect the precipitate by vacuum filtration.
- Wash the crude product with copious amounts of deionized water to remove any inorganic salts.

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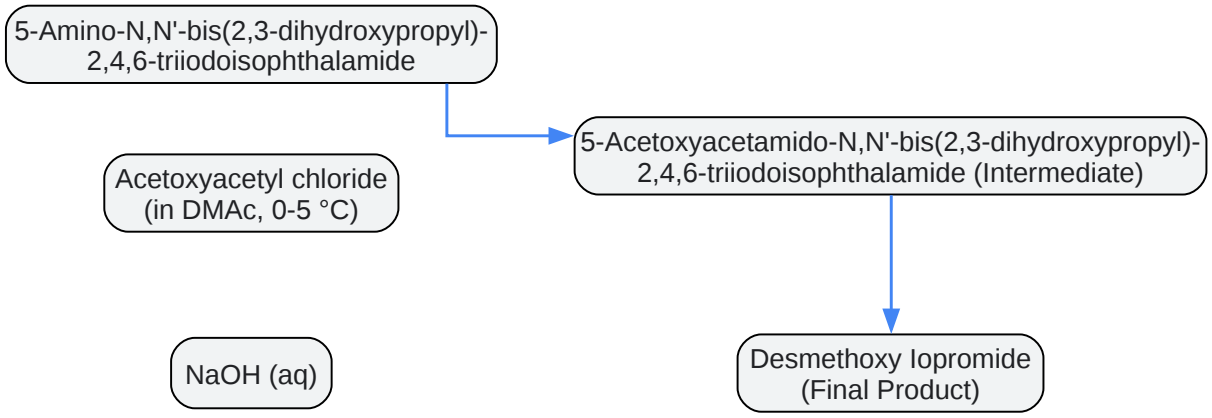
- Purify the crude product by recrystallization from a suitable solvent system, such as methanol/water.
- Dry the purified **Desmethoxy Iopromide** under vacuum at 40-50 °C to a constant weight.

Characterization

The identity and purity of the synthesized **Desmethoxy Iopromide** should be confirmed using standard analytical techniques:

- ^{1}H NMR and ^{13}C NMR: To confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final product.

Synthetic Workflow Diagram



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Caption: Synthetic pathway for **Desmethoxy Iopromide**.

Safety Precautions

- All manipulations should be carried out in a well-ventilated fume hood.

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- Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.
- Acetoxyacetyl chloride is corrosive and moisture-sensitive; handle with care.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

Conclusion

This application note provides a detailed and reliable protocol for the laboratory synthesis of **Desmethoxy Iopromide**. The described method is based on established chemical principles and offers a practical approach for obtaining this important reference standard for research and quality control in the pharmaceutical industry. Adherence to the outlined procedures and safety precautions is essential for a successful and safe synthesis.

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